

Personal protective equipment for handling Tacrine Hydrochloride

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Compound of Interest

Compound Name: Tacrine Hydrochloride

Cat. No.: B1682878

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Essential Safety and Handling Guide for Tacrine Hydrochloride

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Tacrine Hydrochloride** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct.

Tacrine Hydrochloride is a centrally acting cholinesterase inhibitor that is toxic if swallowed, inhaled, or comes into contact with skin.^{[1][2][3]} It is also a suspected carcinogen and causes serious skin, eye, and respiratory irritation.^{[1][3]} Adherence to the following safety protocols is mandatory to minimize exposure risk.

Hazard and Exposure Data

A summary of the key hazards and physicochemical properties is provided below for quick reference.

Hazard Classification	Description	GHS Hazard Statement
Acute Toxicity (Oral)	Category 3; Toxic if swallowed. [1][2]	H301
Acute Toxicity (Dermal)	Category 3; Toxic in contact with skin.[1]	H311
Acute Toxicity (Inhalation)	Category 3; Toxic if inhaled.[1]	H331
Skin Corrosion/Irritation	Category 2; Causes skin irritation.[1][3]	H315
Serious Eye Damage/Irritation	Category 2A; Causes serious eye irritation.[1][3]	H319
Carcinogenicity	Category 2; Suspected of causing cancer.[1][3]	H351
Specific Target Organ Toxicity	Category 3; May cause respiratory irritation.[1][3]	H335

Physicochemical & Storage Data	Value
Appearance	Crystalline Solid.[4][5]
Melting Point	280-284°C.[3][6]
Boiling Point	409.4°C at 760 mmHg.[3]
Solubility	PBS (pH 7.2): ~16 mg/mL[4][5]DMSO: ~50 mg/mL[5]Ethanol: ~20 mg/mL.[5]
Recommended Storage	Long-term: -20°C[4][5]Short-term: 4°C, under nitrogen, away from moisture.[3]

Operational Plan: Personal Protective Equipment (PPE) and Handling

A systematic approach to handling **Tacrine Hydrochloride** is critical. This involves diligent use of appropriate PPE and adherence to standard operating procedures.

Required Personal Protective Equipment (PPE)

All personnel must use the following PPE when handling **Tacrine Hydrochloride**. This equipment serves as the primary barrier against exposure.

Equipment	Specifications	Purpose
Hand Protection	Double gloves (e.g., two pairs of nitrile gloves).	Prevents dermal absorption from direct contact.[3][7]
Eye Protection	Safety goggles with side-shields.	Protects eyes from dust, aerosols, and splashes.[3]
Body Protection	Impervious, disposable laboratory gown.[3][7]	Protects skin on the arms and body from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher).	Required when handling the solid form outside of a ventilated enclosure to prevent inhalation of dust particles.[3]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are accessible and operational.[3]
 - Designate a specific area for handling, preferably within a certified chemical fume hood or other ventilated enclosure.[1][3]
 - Assemble all necessary equipment and reagents before retrieving the **Tacrine Hydrochloride** container.
- Handling the Compound:
 - Don all required PPE as specified in the table above.
 - Handle the compound within the designated ventilated enclosure to minimize inhalation exposure.[3]

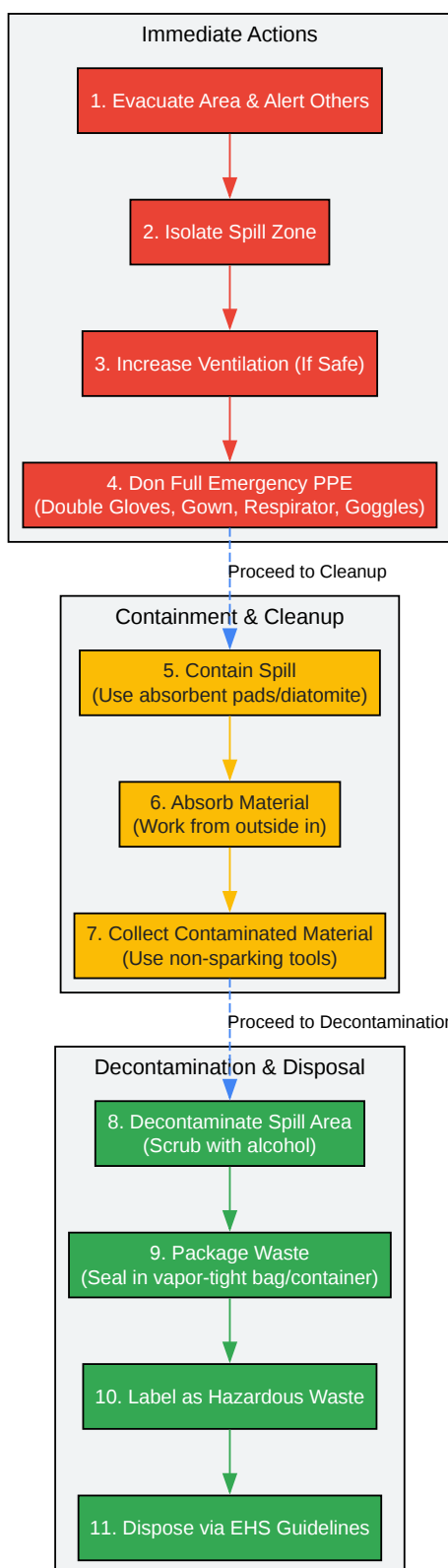
- Open the container carefully to avoid generating dust.[\[1\]](#)
- Weigh and transfer the solid material with care, avoiding dust and aerosol formation.[\[3\]](#)
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Post-Handling:
 - Tightly seal the primary container after use.[\[3\]](#)
 - Decontaminate all surfaces and equipment used during the procedure. A common method is scrubbing with alcohol.[\[3\]](#)
 - Carefully doff PPE, removing gloves last, to avoid cross-contamination.
 - Dispose of all contaminated waste, including disposable PPE, according to the disposal plan below.[\[3\]](#)
 - Wash hands thoroughly with soap and water after completing the work and removing PPE.
[\[2\]](#)[\[3\]](#)

Emergency and Disposal Plans

Rapid and correct response to emergencies is crucial. All personnel must be familiar with the following procedures.

Emergency Spill Response

In the event of a spill, follow this workflow immediately.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. documents.tocris.com [documents.tocris.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. 1684-40-8 CAS MSDS (TACRINE HYDROCHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. ashp.org [ashp.org]
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